

Application Notes and Protocols for Aging of Panavia TC Bonded Specimens

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Compound of Interest

Compound Name: *Panavia TC*

Cat. No.: *B1179519*

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These application notes provide a comprehensive overview and detailed protocols for the artificial aging of dental specimens bonded with **Panavia TC**, a dual-cured resin cement. Understanding the long-term durability of the adhesive bond is critical for predicting clinical performance. The following sections detail common aging methodologies, present quantitative data from relevant studies, and provide step-by-step experimental protocols.

Introduction to Aging Protocols

Artificial aging protocols are essential in dental materials research to simulate the degradation of materials and adhesive interfaces that occurs over time in the oral environment. The primary mechanisms of degradation for resin cements like **Panavia TC** are hydrolysis and thermal stresses. Therefore, the most common laboratory aging methods involve water storage and thermocycling. These methods aim to accelerate the aging process to predict the long-term clinical performance of the bonded restorations.

Data on Bond Strength After Aging

The following table summarizes the quantitative data on the bond strength of Panavia resin cements subjected to various aging protocols. It is important to note that the specific Panavia product and testing methodology can influence the results.

Panavia Product	Substrate	Aging Protocol	Initial Bond Strength (MPa)	Bond Strength after Aging (MPa)	Percent Decrease	Reference
Panavia F2.0	Dentin	10,000 thermocycles (5°C to 55°C)	Not Specified	Significantly lower than non-aged	Not Specified	[1]
Panavia V5	Dentin	3,000 thermocycles (4°C to 60°C)	Not Specified	Data available in manufacturer's technical info	Not Specified	[2][3][4]
Panavia V5	Zirconia	1 year water storage	~45	~35	~22%	[5]
Panavia F2.0	Indirect Composite	6,000 thermocycles (5°C to 55°C)	Not Specified	Significant deterioration observed	Not Specified	[6][7]

Experimental Protocols

Detailed methodologies for the key aging experiments are provided below.

Protocol 1: Thermocycling

Objective: To simulate the effects of thermal stresses in the oral cavity on the bond strength of **Panavia TC**.

Materials:

- **Panavia TC** bonded specimens

- Thermocycling machine
- Distilled water

Procedure:

- After the initial bonding procedure and 24-hour storage in distilled water at 37°C, randomly divide the specimens into a control group (no aging) and an aging group.
- Place the specimens from the aging group into the thermocycling machine.
- Set the temperature for the water baths to 5°C and 55°C.[6][7]
- Set the dwell time in each bath to 30 seconds.
- Set the transfer time between baths to 5-10 seconds.
- The number of cycles can be varied to simulate different periods of clinical service. Common cycle counts include:
 - 5,000 cycles (approximates 6 months of in-vivo service)[8]
 - 10,000 cycles (approximates 1 year of in-vivo service)[1][8]
- Upon completion of the thermocycling protocol, the specimens are ready for bond strength testing.

Protocol 2: Water Storage

Objective: To evaluate the hydrolytic stability of the adhesive bond of **Panavia TC**.

Materials:

- **Panavia TC** bonded specimens
- Incubator or water bath
- Distilled water

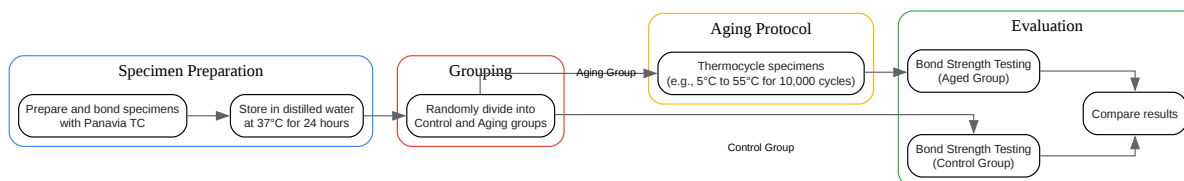
- Light-proof containers

Procedure:

- Following the initial bonding procedure, place the specimens in light-proof containers filled with distilled water.
- Store the containers in an incubator or water bath maintained at a constant temperature of 37°C.
- The duration of water storage can be varied to simulate different aging periods. Common storage times include:
 - 24 hours (baseline)[9]
 - 1 month
 - 6 months
 - 1 year[5]
- Ensure that the water is changed periodically (e.g., weekly) to prevent bacterial growth and maintain a consistent storage environment.
- After the designated storage period, retrieve the specimens for bond strength evaluation.

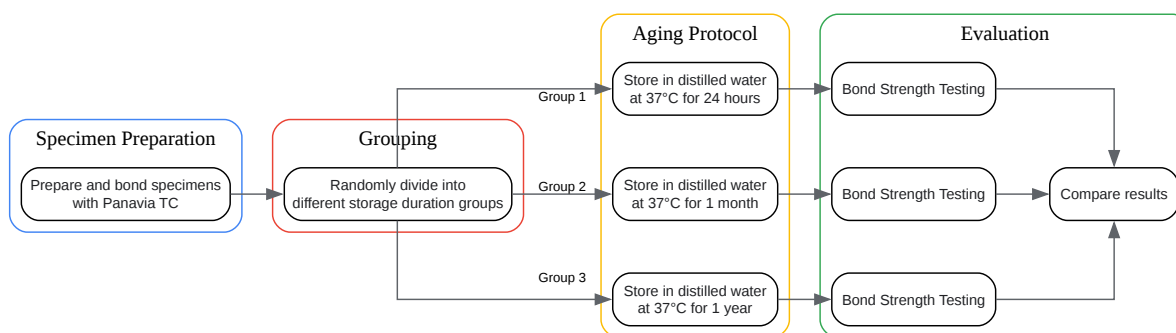
Visualizing Experimental Workflows

The following diagrams illustrate the experimental workflows for the described aging protocols.



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Caption: Workflow for the thermocycling aging protocol.



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Caption: Workflow for the water storage aging protocol.

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